

# Safety data sheet and handling precautions for Clencyclohexerol-d10

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Clencyclohexerol-d10

Cat. No.: B585719

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## An In-depth Technical Guide to Clencyclohexerol-d10

This technical guide provides comprehensive safety data, handling precautions, and relevant biological information for **Clencyclohexerol-d10**, targeted at researchers, scientists, and drug development professionals.

## Safety Data Sheet (SDS) Summary

A specific Safety Data Sheet for **Clencyclohexerol-d10** is not readily available. The following information is based on the SDS for the parent compound, Clenbuterol, and its deuterated analog, Clenbuterol-d9, which are structurally and functionally similar.<sup>[1][2][3]</sup>

### 1.1. Identification

- Chemical Name: 4-Amino-3,5-dichloro- $\alpha$ -[[(4-hydroxycyclohexyl-d10)amino]methyl]benzenemethanol<sup>[4][5]</sup>
- Synonyms: **Clencyclohexerol-d10**
- CAS Number: 1346599-61-8
- Molecular Formula: C<sub>14</sub>H<sub>10</sub>D<sub>10</sub>Cl<sub>2</sub>N<sub>2</sub>O<sub>2</sub>
- Application: **Clencyclohexerol-d10** is a labeled analog of Clenbuterol. It is used as a  $\beta$ -agonist and can act as a growth promoter in farm animals.

## 1.2. Hazard Identification

- GHS Classification: Based on the data for Clenbuterol, the substance is considered toxic if swallowed and toxic if inhaled. It may also cause damage to organs through prolonged or repeated exposure.
- Pictograms:
  - GHS06 (Skull and crossbones)
  - GHS08 (Health hazard)
- Signal Word: Danger
- Hazard Statements:
  - H301: Toxic if swallowed
  - H331: Toxic if inhaled
  - H372: Causes damage to organs through prolonged or repeated exposure

## 1.3. First-Aid Measures

- General Advice: Immediately remove any clothing soiled by the product. Symptoms of poisoning may occur after several hours; therefore, medical observation for at least 48 hours after the accident is recommended.
- If Inhaled: Supply fresh air or oxygen; seek medical attention. In case of unconsciousness, place the patient in a stable side position for transportation.
- In Case of Skin Contact: Immediately wash with water and soap and rinse thoroughly.
- In Case of Eye Contact: Rinse opened eye for several minutes under running water. If symptoms persist, consult a doctor.
- If Swallowed: Do not induce vomiting; immediately call for medical help.

## Handling Precautions and Storage

### 2.1. Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Use safety glasses with side shields or goggles.
- **Skin Protection:** Wear protective gloves. The specific material and thickness should be determined by a risk assessment.
- **Respiratory Protection:** In case of brief exposure or low pollution, use a respiratory filter device. For intensive or longer exposure, use a self-contained respiratory protective device.
- **Body Protection:** Wear appropriate protective clothing.

### 2.2. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a laboratory fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

### 2.3. Hygiene Measures

- Keep away from foodstuffs, beverages, and feed.
- Immediately remove all soiled and contaminated clothing.
- Wash hands before breaks and at the end of work.
- Avoid contact with skin and eyes.

### 2.4. Storage

- **Storage Temperature:** -20°C
- **Storage Conditions:** Keep container tightly sealed in a dry and well-ventilated place. The product is hygroscopic. Store locked up.

## Data Presentation

### 3.1. Physicochemical Properties

Property	Value	Reference
CAS Number	1346599-61-8	
Molecular Formula	C <sub>14</sub> H <sub>10</sub> D <sub>10</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	
Molecular Weight	329.29 g/mol	
Appearance	White to Pale Yellow Solid	
Melting Point	58 - 62°C	
Solubility	Acetone (Slightly), DMSO (Slightly), Methanol (Slightly)	

### 3.2. Toxicological Data (for Clenbuterol)

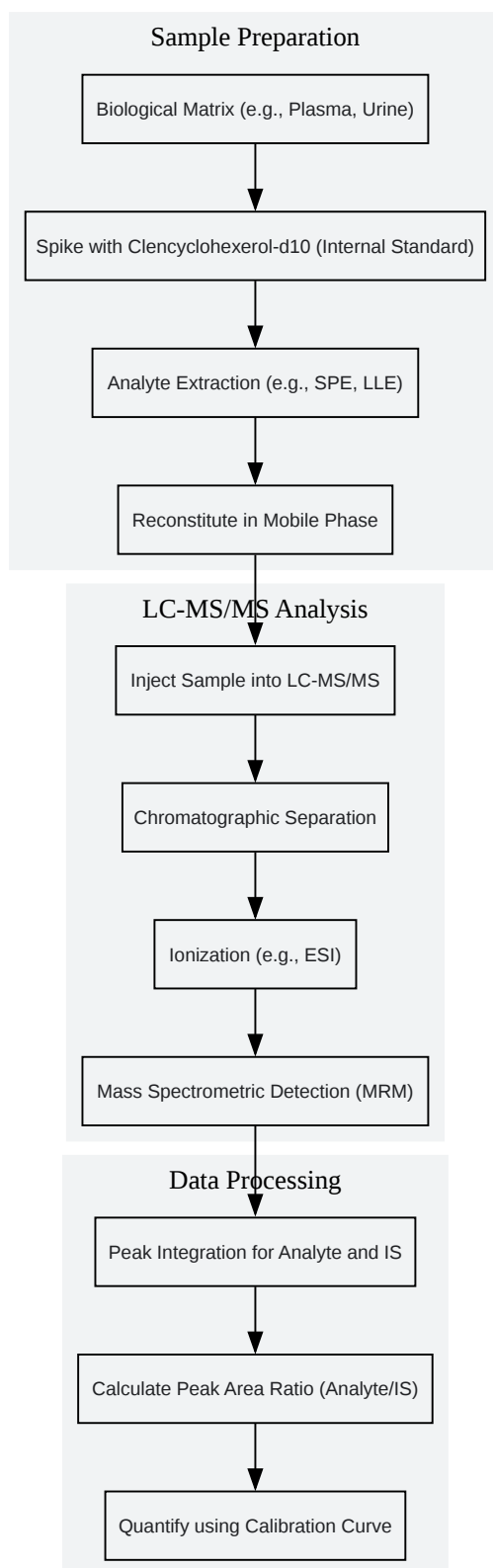
Endpoint	Value	Reference
Acute Toxicity (Oral)	Toxic if swallowed	
Acute Toxicity (Inhalation)	Toxic if inhaled	
Specific Target Organ Toxicity (Repeated Exposure)	Causes damage to organs through prolonged or repeated exposure	

Disclaimer: The toxicological data presented is for the parent compound, Clenbuterol, and should be used as an indicator of the potential hazards of **Clencyclohexerol-d10**.

## Experimental Protocols

**Clencyclohexerol-d10** is a deuterated analog of Clencyclohexerol, making it suitable for use as an internal standard in quantitative analysis by mass spectrometry, such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Below is a generalized workflow for its use.

Workflow: Quantitative Analysis using a Deuterated Internal Standard



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Caption: Workflow for quantitative analysis using a deuterated internal standard.

#### Methodology:

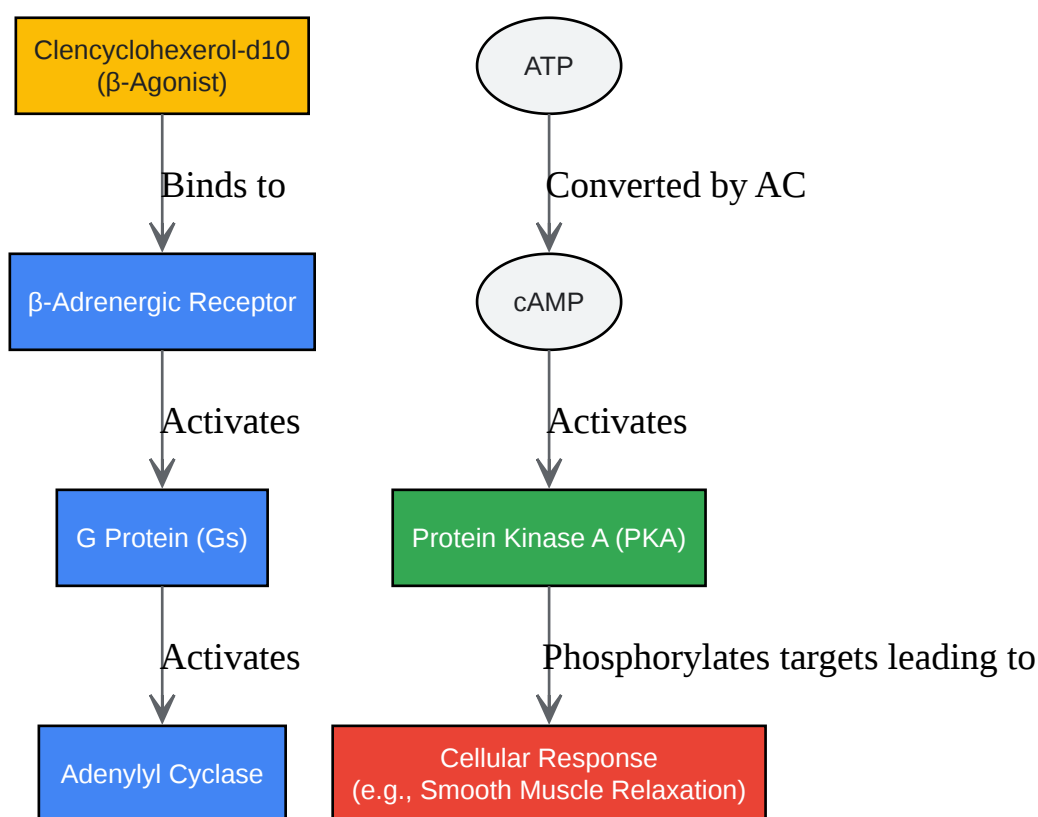
- **Standard Curve Preparation:** Prepare a series of calibration standards containing known concentrations of the non-labeled analyte (Clencyclohexerol) and a constant concentration of the deuterated internal standard (**Clencyclohexerol-d10**).
- **Sample Preparation:**
  - To an aliquot of the biological sample (e.g., plasma, urine), add a known amount of **Clencyclohexerol-d10** solution.
  - Perform an extraction procedure, such as solid-phase extraction (SPE) or liquid-liquid extraction (LLE), to isolate the analyte and the internal standard from the matrix.
  - Evaporate the extraction solvent and reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.
- **LC-MS/MS Analysis:**
  - Inject the prepared sample into the LC-MS/MS system.
  - Separate the analyte from other matrix components using a suitable chromatographic column and gradient.
  - Detect the analyte and the internal standard using tandem mass spectrometry, typically in Multiple Reaction Monitoring (MRM) mode. Specific precursor-product ion transitions for both Clencyclohexerol and **Clencyclohexerol-d10** should be monitored.
- **Data Analysis:**
  - Integrate the peak areas for both the analyte and the internal standard.
  - Calculate the ratio of the analyte peak area to the internal standard peak area.
  - Construct a calibration curve by plotting the peak area ratios of the calibration standards against their corresponding concentrations.

- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Signaling Pathways

As a  $\beta$ -agonist, **Clencyclohexerol-d10** is expected to act on beta-adrenergic receptors, initiating a well-characterized signaling cascade.

### Beta-Adrenergic Signaling Pathway



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Address: 3281 E Guasti Rd

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